

Proper Disposal of Erbulozole: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Erbulozole*

Cat. No.: *B1671609*

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Ensuring the safe and environmentally responsible disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information on the proper disposal procedures for **Erbulozole**, a tubulin binding agent with antineoplastic properties. This information is intended for researchers, scientists, and drug development professionals to ensure that this compound is managed safely from acquisition to disposal.

Understanding Erbulozole: Chemical Properties

A thorough understanding of a chemical's properties is fundamental to its safe handling and disposal. Below is a summary of key data for **Erbulozole**.

Property	Data
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₅ S
Molecular Weight	469.6 g/mol
Appearance	Solid (assumed)
Solubility	Water soluble
Synonyms	R 55104, Erbulozol
Chemical Name	ethyl N-[4-[(2S,4S)-2-(imidazol-1-ylmethyl)-2-(4-methoxyphenyl)-1,3-dioxolan-4-yl]methylsulfanyl]phenyl]carbamate

Erbulozole Disposal Protocol

As a bioactive compound with potential antineoplastic activity, **Erbulozole** must be treated as hazardous chemical waste.^[1] The following step-by-step protocol should be followed for its disposal.

Waste Characterization and Segregation

All waste containing **Erbulozole**, including pure compound, contaminated labware (e.g., vials, pipette tips), and personal protective equipment (PPE), should be considered hazardous waste.^[2] This waste must be segregated from non-hazardous trash and other chemical waste streams to prevent accidental reactions or contamination.^[3] Specifically, keep **Erbulozole** waste separate from acids, bases, and oxidizers.^[3]

Containerization

Use a designated, leak-proof, and compatible waste container for all **Erbulozole** waste.^{[3][4]} The container should be in good condition, with a tightly sealing lid to prevent spills or the release of dust.^[4] It is recommended to use the original container for the pure compound if it is empty, ensuring the original label is defaced.^[3] For contaminated materials, a robust, clearly marked hazardous waste container is required.

Labeling

Proper labeling of hazardous waste is a critical regulatory requirement.^[1] The waste container for **Erbulozole** must be clearly labeled with the following information:

- The words "Hazardous Waste"^[1]
- The full chemical name: "**Erbulozole**"^[1]
- The concentration and quantity of the waste
- The date of waste generation^[1]
- The name and contact information of the principal investigator or laboratory responsible^[1]
- Appropriate hazard pictograms

Storage

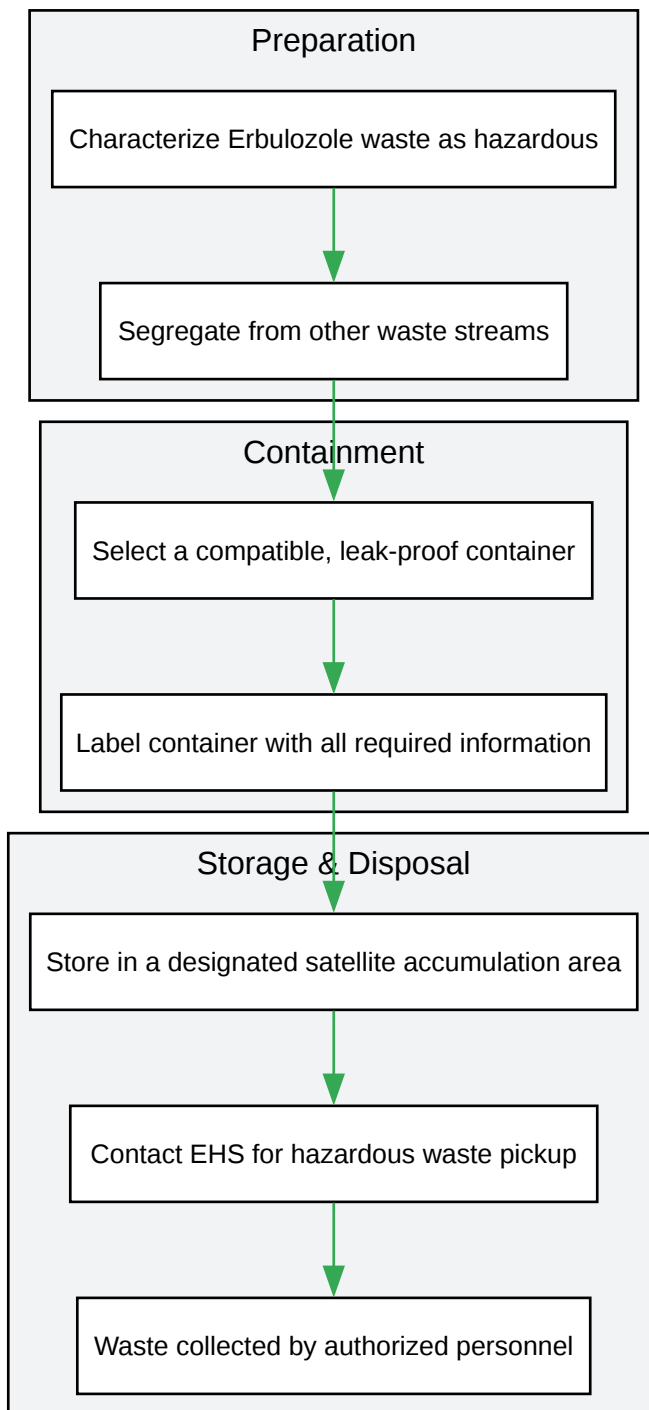
Store the sealed and labeled **Erbulozole** waste container in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic to minimize the risk of spills or unauthorized access.

Disposal Route

Erbulozole waste should not be disposed of down the drain or in regular trash.^{[1][5]} The designated disposal route for this type of chemical waste is through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[1] Contact your EHS office to schedule a pickup.

Experimental Workflow for Disposal

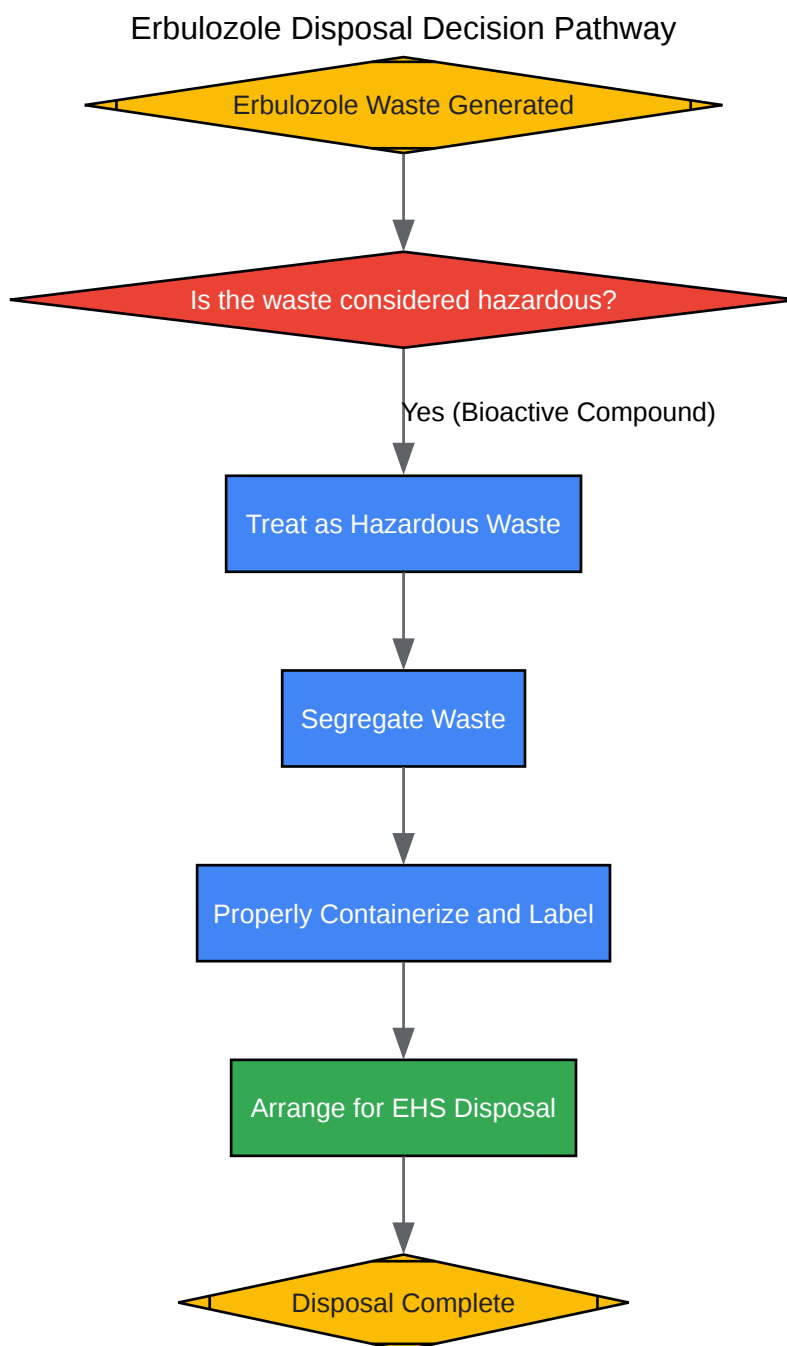
Erbulozole Disposal Workflow



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Caption: A workflow diagram illustrating the key steps for the proper disposal of **Erbulozole** waste in a laboratory setting.

Signaling Pathway for Safe Disposal Decision Making



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Caption: A decision pathway for the safe and compliant disposal of **Erbulozole**, emphasizing its classification as hazardous waste.

Disclaimer: The information provided in this document is based on general principles of laboratory safety and hazardous waste management. It is not a substitute for institutional protocols and local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal.

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References

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